

(4-Bromophenyl)diphenylphosphine oxide safety and handling

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (4-Bromophenyl)diphenylphosphine oxide

Cat. No.: B1586018

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An In-depth Technical Guide to the Safe Handling of **(4-Bromophenyl)diphenylphosphine oxide**

For Researchers, Scientists, and Drug Development Professionals

Introduction

(4-Bromophenyl)diphenylphosphine oxide is an organophosphorus compound that serves as a vital building block in various organic syntheses, particularly within the pharmaceutical and material science sectors.^[1] Its utility as a synthetic intermediate necessitates a thorough understanding of its chemical properties and, more critically, its safety and handling requirements to ensure the well-being of laboratory personnel and the integrity of research outcomes. This guide provides a comprehensive overview of the essential safety protocols, handling procedures, and emergency responses associated with **(4-Bromophenyl)diphenylphosphine oxide**.

Chemical and Physical Properties

A foundational understanding of a compound's physical properties is crucial for safe handling and storage. The key properties of **(4-Bromophenyl)diphenylphosphine oxide** are summarized below.

Property	Value	Reference
CAS Number	5525-40-6	[2][3]
Molecular Formula	C18H14BrOP	[2][3][4]
Molecular Weight	357.19 g/mol	[2][5]
Appearance	White solid	
Melting Point	153.0 to 157.0 °C	[3]
Boiling Point	498 °C	[3]
Density	1.4 ± 0.1 g/cm ³	[3]
Flash Point	255 °C	[3]
Storage Temperature	Room temperature	[6]

Hazard Identification and Risk Assessment

(4-Bromophenyl)diphenylphosphine oxide is classified as a hazardous substance. The primary hazards are skin and eye irritation.[2][3] A clear understanding of its hazard classification under the Globally Harmonized System (GHS) is paramount for conducting a thorough risk assessment before any laboratory work commences.

GHS Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation

Source: TCI AMERICA, 2018[2]; TCI Chemicals, 2025; ECHEMI, N/A[3]

Pictograms and Precautionary Statements

The GHS pictograms provide a quick visual reference to the hazards associated with this chemical.

Pictogram:

 alt text

Signal Word: Warning[2][3]

Precautionary Statements (Prevention):

- P264: Wash hands and face thoroughly after handling.[2][3]
- P280: Wear protective gloves, eye protection.[2][3]

Precautionary Statements (Response):

- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[2][3][7]
- P332+P317: If skin irritation occurs: Get medical help.[3]
- P362+P364: Take off contaminated clothing and wash it before reuse.[2][3][7]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][3]
- P337+P313: If eye irritation persists: Get medical advice/attention.[8]

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is the primary mechanism for mitigating the risks associated with **(4-Bromophenyl)diphenylphosphine oxide**.

Engineering Controls

The causality behind recommending specific engineering controls is to minimize direct exposure to the chemical.

- Ventilation: Always handle this compound in a well-ventilated area.[3] A local exhaust ventilation system or a chemical fume hood is essential to prevent the dispersion of dust.

- Closed Systems: For larger scale operations, the use of a closed system is recommended to prevent worker exposure.[\[2\]](#)
- Safety Stations: Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[\[2\]](#)[\[9\]](#)

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is a self-validating system for personal safety. The following PPE is mandatory when handling **(4-Bromophenyl)diphenylphosphine oxide**:

PPE Category	Specification	Rationale
Eye Protection	ANSI Z87.1-compliant safety glasses or goggles. A face shield is recommended if there is a splash hazard. [2] [10]	To prevent eye contact which can cause serious irritation. [2] [3]
Hand Protection	Chemical-resistant protective gloves (e.g., nitrile).	To prevent skin contact which causes irritation. [2]
Respiratory Protection	A NIOSH-approved dust respirator (e.g., N95) should be used if dust is generated and engineering controls are insufficient. [2] [10]	To prevent inhalation of airborne particles.
Skin and Body Protection	A laboratory coat or protective clothing is required. Protective boots may be necessary depending on the scale of work. [2]	To prevent skin contact and contamination of personal clothing.

Handling Procedures

The following step-by-step methodology ensures safe handling during routine laboratory procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly and that the work area (preferably a fume hood) is clean and uncluttered.
- Dispensing: When weighing or transferring the solid, do so carefully to avoid creating dust. Use non-sparking tools.[\[3\]](#)
- During Use: Avoid contact with skin, eyes, and clothing.[\[2\]](#) Do not eat, drink, or smoke in the handling area.
- Post-Handling: Wash hands and face thoroughly after handling the compound.[\[2\]](#) Clean the work area and any equipment used.
- Clothing: Remove any contaminated clothing immediately and wash it before reuse.[\[2\]](#)

Storage Conditions

Proper storage is critical to maintain the chemical's integrity and prevent hazardous situations.

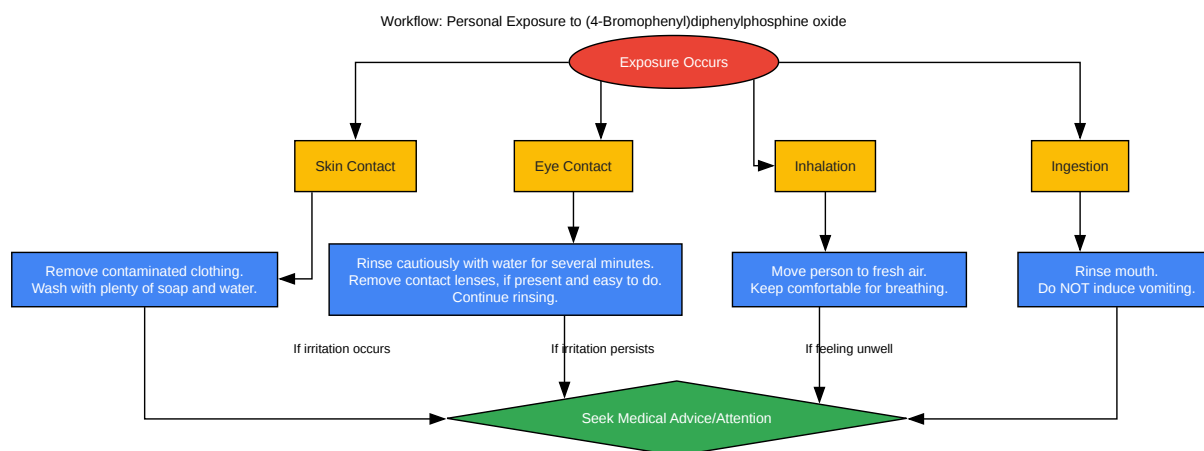
- Keep the container tightly closed.[\[2\]](#)
- Store in a cool, dark, and dry place.[\[2\]](#)[\[3\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[2\]](#)[\[9\]](#)
- Avoid long storage periods as the product may degrade over time.[\[2\]](#)

Emergency Procedures

A well-defined and practiced emergency plan is a cornerstone of laboratory safety.

Exposure Response

The following workflow outlines the immediate actions to be taken in case of personal exposure.



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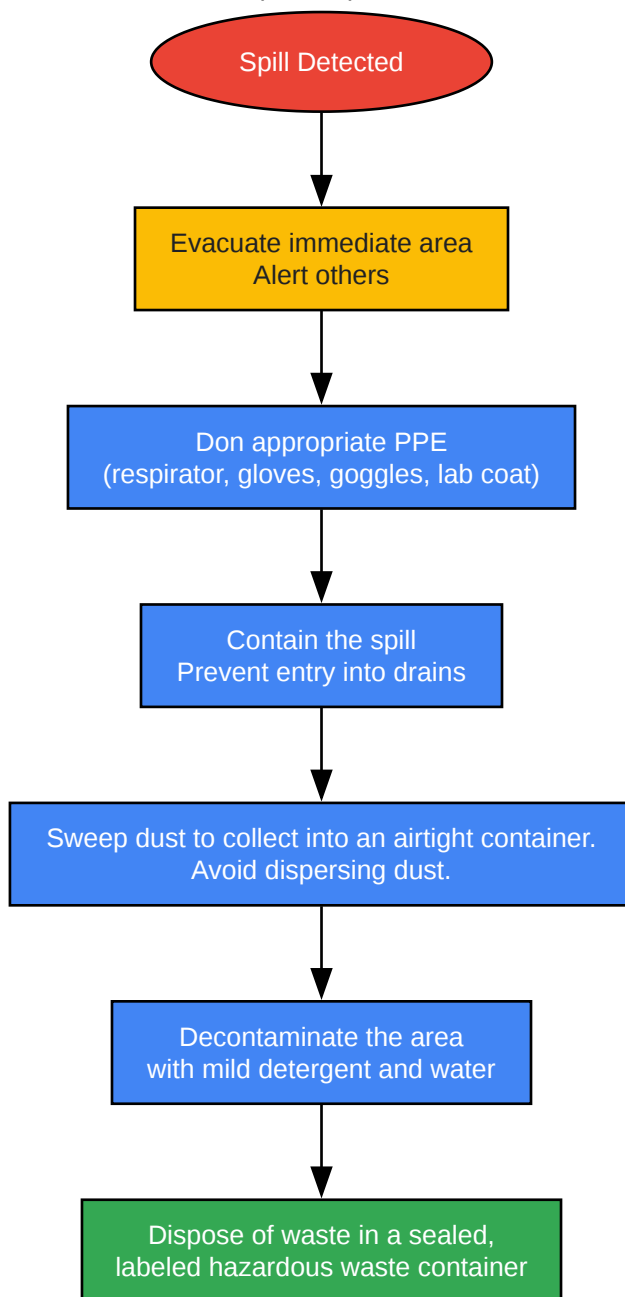
Caption: Immediate First Aid for Exposure.

- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water.[2] If skin irritation occurs, seek medical attention.[2]
- Eye Contact: Rinse cautiously with water for several minutes. If present and easy to do, remove contact lenses. Continue rinsing.[2] If eye irritation persists, get medical advice.[2]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If you feel unwell, seek medical attention.
- Ingestion: Rinse the mouth with water. Seek medical advice if you feel unwell.

Spill Response

A systematic approach to spill cleanup is essential to prevent further contamination and exposure.

Workflow: Spill Response Protocol



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Caption: Systematic Spill Cleanup Procedure.

- Isolate the Area: Keep people away from and upwind of the spill.[2]
- Control Entry: Entry to non-involved personnel should be controlled, for instance by roping off the area.[2]

- Environmental Precautions: Prevent the product from entering drains.[2]
- Containment and Cleanup: Carefully sweep the dust to collect it into an airtight container, taking care not to disperse it.[2] Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[2]

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, foam, water spray, or carbon dioxide.[2]
- Specific Hazards: The compound may decompose upon combustion or at high temperatures to generate poisonous fumes.[2] Closed containers may explode from the heat of a fire.[2]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) if necessary.[2]

Disposal Considerations

Proper disposal of **(4-Bromophenyl)diphenylphosphine oxide** and its containers is an environmental and regulatory responsibility.

- Product Disposal: Disposal must be undertaken by qualified personnel who are knowledgeable of all applicable regulations.[2] One method may involve dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber system.[2] Always comply with federal, state, and local regulations.[2]
- Container Disposal: Dispose of the container as unused product.[2] Do not re-use empty containers.[2]

Applications in Research and Development

(4-Bromophenyl)diphenylphosphine oxide is a versatile reagent in organic chemistry. It serves as a precursor for the synthesis of various aryldiphenylphosphines and their oxides.[11] These compounds are often employed as ligands in transition metal-catalyzed cross-coupling reactions, which are fundamental to the construction of complex molecules in drug discovery and materials science.[1][12]

Conclusion

(4-Bromophenyl)diphenylphosphine oxide is an invaluable tool in the arsenal of the modern synthetic chemist. However, its utility is matched by its potential hazards. A comprehensive understanding and diligent application of the safety and handling protocols outlined in this guide are not merely procedural formalities; they are the bedrock of a safe and effective research environment. By integrating these principles of expertise, trustworthiness, and authoritative grounding into daily laboratory practice, researchers can confidently and safely harness the synthetic potential of this important compound.

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- To cite this document: BenchChem. [(4-Bromophenyl)diphenylphosphine oxide safety and handling]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1586018#4-bromophenyl-diphenylphosphine-oxide-safety-and-handling\]](https://www.benchchem.com/product/b1586018#4-bromophenyl-diphenylphosphine-oxide-safety-and-handling)

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